Essential Safety and Handling Protocol for JB170

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Compound of Interest

Compound Name:	*JB170*
Cat. No.:	*B8201647*

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For Immediate Use by Laboratory Personnel: This document provides critical safety and logistical guidance for the handling and disposal of **JB170** (CAS No. 2705844-82-0), a potent and highly specific PROTAC (Proteolysis Targeting Chimera) Aurora A kinase degrader. Adherence to these procedures is mandatory to ensure personnel safety and mitigate environmental hazards.

Personal Protective Equipment (PPE)

All personnel handling **JB170** must use the following personal protective equipment. This is based on the compound's classification as a combustible solid and its potential hazards as a bioactive small molecule.

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PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting, offering protection against dust and splashes.
Hand Protection	Gloves	Chemical-impermeable. Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat	Standard laboratory coat, fully buttoned.
Respiratory Protection	Facemask or Respirator	Recommended when handling the powder form to avoid inhalation of dust particles.

Operational Plan: Handling and Storage

JB170 is a white to beige powder.[1] Proper handling and storage are crucial to maintain its stability and prevent accidental exposure.

Handling:

- Ventilation: Always handle **JB170** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Dust Formation: Take care to avoid the formation of dust and aerosols during handling.
- Electrostatic Discharge: Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.
- Contact Avoidance: Avoid direct contact with skin, eyes, and clothing.

Storage:

- Temperature: Store at 2-8°C for short-term storage and -20°C for long-term storage.
- Container: Keep the container tightly closed in a dry and cool place.

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- Incompatibilities: Store apart from strong oxidizing agents and foodstuffs.

Disposal Plan

Dispose of **JB170** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

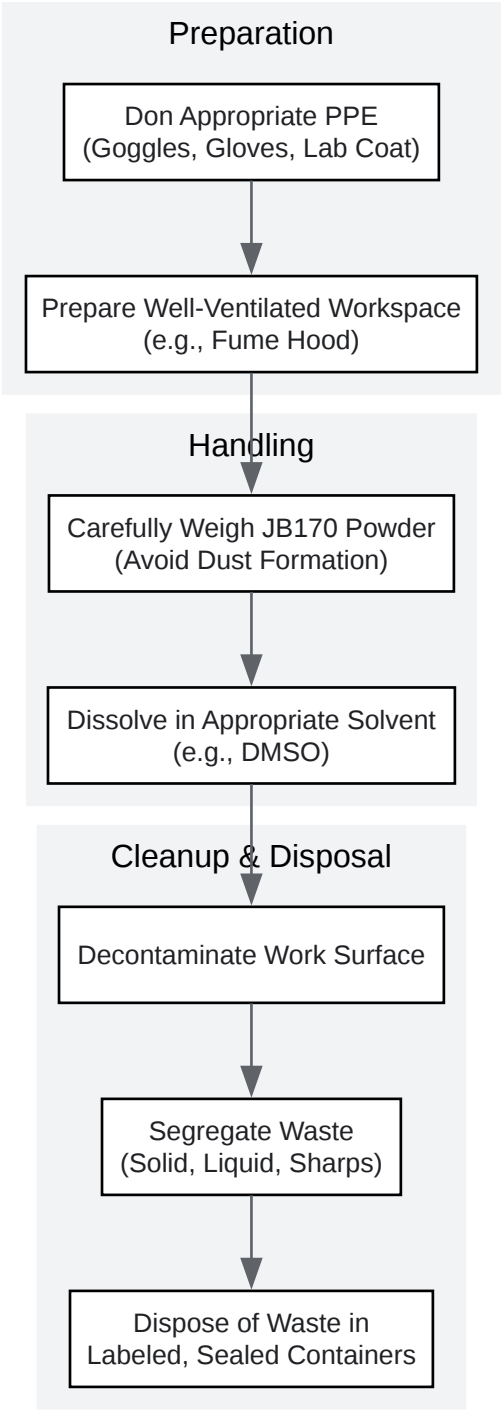
- Waste Classification: **JB170** is classified under Water Hazard Class (WGK) 3, indicating it is highly hazardous to water. Do not allow it to enter drains or the environment.
- Disposal Method:
  - Collect waste material in a suitable, sealed, and properly labeled container.
  - Dispose of through a licensed professional waste disposal service.
  - Contaminated packaging should be disposed of in the same manner as the unused product.

Experimental Workflow: Safe Handling of JB170

The following diagram outlines the procedural flow for safely handling **JB170** in a laboratory setting.

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JB170 Safe Handling Workflow



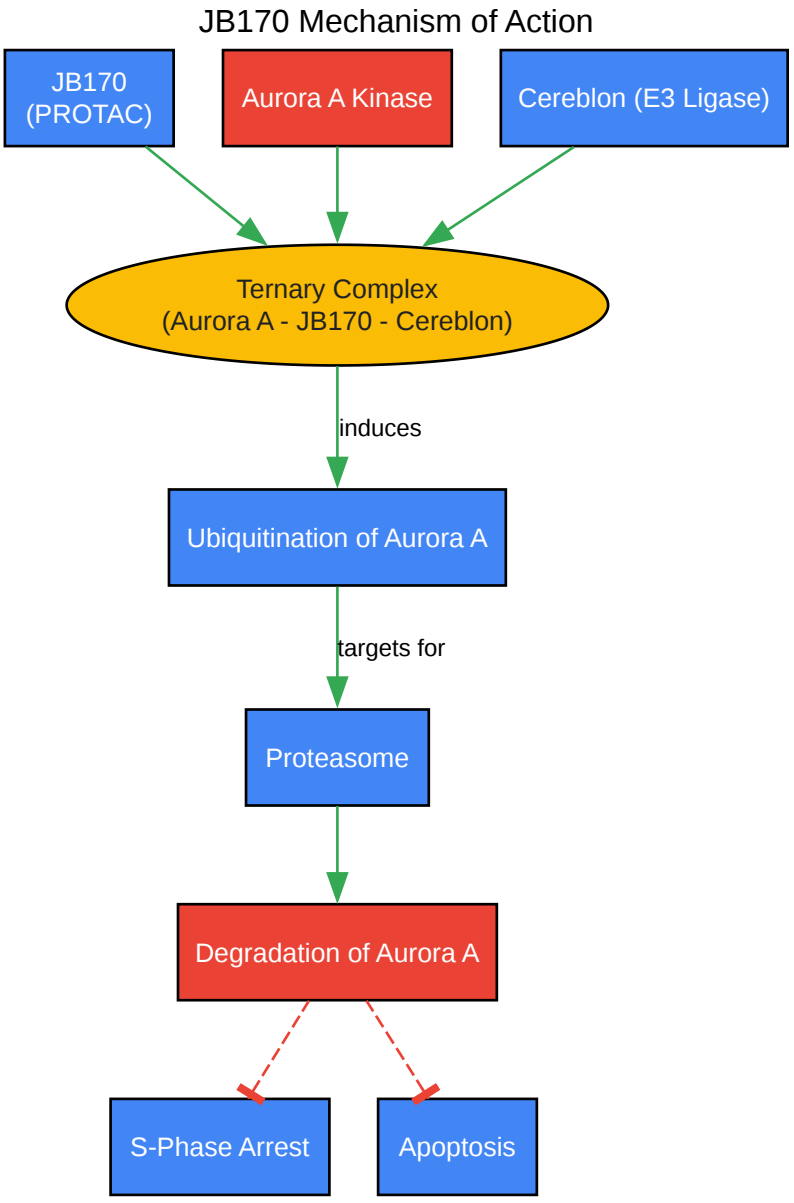
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Caption: Procedural workflow for the safe handling of **JB170**, from preparation to disposal.

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JB170 Signaling Pathway Inhibition

JB170 functions as a PROTAC to induce the degradation of Aurora A kinase, a key regulator of cell cycle progression. This targeted degradation leads to S-phase arrest and apoptosis in cancer cells.



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References

- 1. targetmol.com [targetmol.com]
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